

An In-depth Technical Guide to the Physicochemical Properties of (-)-beta-Copaene Oil

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Compound of Interest

Compound Name: (-)-beta-Copaene

Cat. No.: B108700

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **(-)-beta-Copaene** oil. The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of relevant biological pathways.

Physicochemical Properties

(-)-beta-Copaene is a tricyclic sesquiterpene hydrocarbon, a significant constituent of various essential oils. Its chemical and physical properties are crucial for its identification, purification, and application in research and development. The following table summarizes the key physicochemical data for **(-)-beta-Copaene**.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₄	[1][2][3]
Molecular Weight	204.35 g/mol	[1][2]
CAS Number	317819-78-6	[4][5]
Appearance	Oily liquid	[5]
Boiling Point	254.00 to 256.00 °C @ 760.00 mm Hg	[6]
Density	0.939 g/mL (Predicted)	[5]
Refractive Index (n _{20/D})	~1.490 (for α-copaene)	[4]
Flash Point	105.00 °C (221.00 °F)	[6]
Vapor Pressure	0.025000 mmHg @ 25.00 °C (estimated)	[6]
Water Solubility	0.271 mg/L @ 25 °C (estimated)	[6]
Optical Rotation	Not explicitly found for (-)-beta-Copaene. For the related (-)-α-copaene, the value is approximately -6°.	[5][7]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physicochemical properties of **(-)-beta-Copaene** oil. The following are standard experimental protocols that can be employed.

The boiling point of **(-)-beta-Copaene** oil can be determined using a standard distillation apparatus.[8][9]

- Apparatus: A round-bottom flask, a heating mantle, a condenser, a thermometer, and a collection flask.

- Procedure:
 - Place a known volume of **(-)-beta-Copaene** oil into the round-bottom flask along with a few boiling chips.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - Begin heating the flask gently with the heating mantle.
 - Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent. [\[10\]](#)

The density of a liquid is its mass per unit volume. A pycnometer provides a precise method for this measurement.[\[11\]](#)

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance, and a temperature-controlled water bath.
- Procedure:
 - Clean and dry the pycnometer and weigh it accurately (m1).
 - Fill the pycnometer with the **(-)-beta-Copaene** oil, ensuring no air bubbles are present.
 - Insert the stopper and allow any excess liquid to exit through the capillary.
 - Place the pycnometer in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium.
 - Wipe the outside of the pycnometer dry and weigh it (m2).
 - Empty and clean the pycnometer, then fill it with distilled water and repeat steps 3-5 to get the weight of the pycnometer filled with water (m3).

- The density (ρ) is calculated using the formula: $\rho_{\text{oil}} = ((m_2 - m_1) / (m_3 - m_1)) * \rho_{\text{water}}$, where ρ_{water} is the known density of water at the experimental temperature.

The refractive index is a measure of how light bends as it passes through a substance.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: An Abbe refractometer, a light source (typically a sodium D line), and a constant temperature water bath.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Ensure the prism of the refractometer is clean and dry.
 - Apply a few drops of the **(-)-beta-Copaene** oil onto the prism.
 - Close the prism and allow the sample to reach the desired temperature (e.g., 20°C) by circulating water from the water bath.
 - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Read the refractive index value from the scale.

Optical rotation is the angle through which the plane of polarized light is rotated when passing through a sample of a chiral substance.[\[15\]](#)[\[16\]](#)[\[17\]](#)

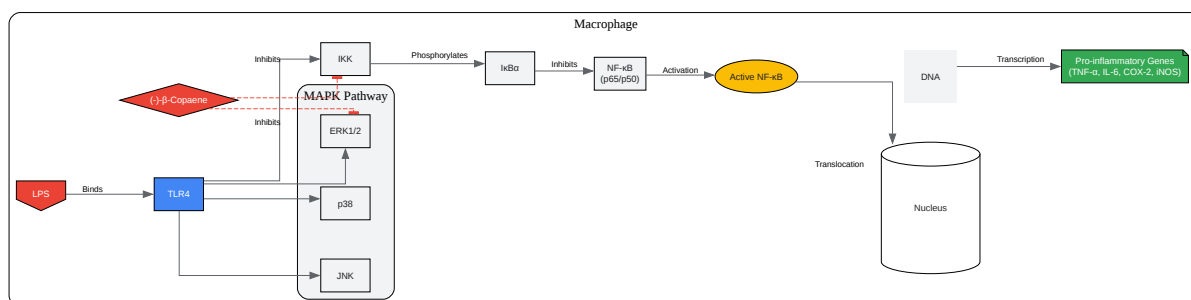
- Apparatus: A polarimeter, a monochromatic light source (e.g., sodium D line), and a polarimeter tube.
- Procedure:
 - Calibrate the polarimeter with a blank (solvent used to dissolve the sample).
 - Prepare a solution of **(-)-beta-Copaene** oil of a known concentration (c) in a suitable achiral solvent.

- Fill the polarimeter tube of a known length (l) with the solution, ensuring no air bubbles are present.
- Place the tube in the polarimeter and measure the observed rotation (α).
- The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$.

Signaling Pathways and Mechanisms of Action

(-)-beta-Copaene, like many other sesquiterpenes, is being investigated for its potential biological activities, including anti-inflammatory and antimicrobial effects.

Sesquiterpenes have been shown to exert anti-inflammatory effects by modulating key signaling pathways such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.^{[12][18][19][20]} The following diagram illustrates a generalized pathway.

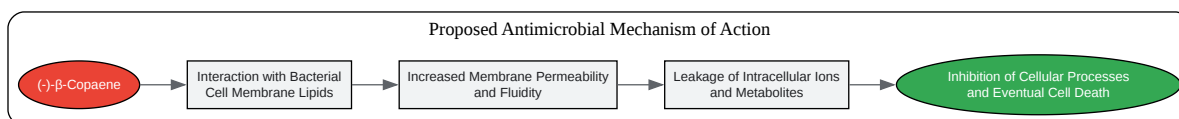
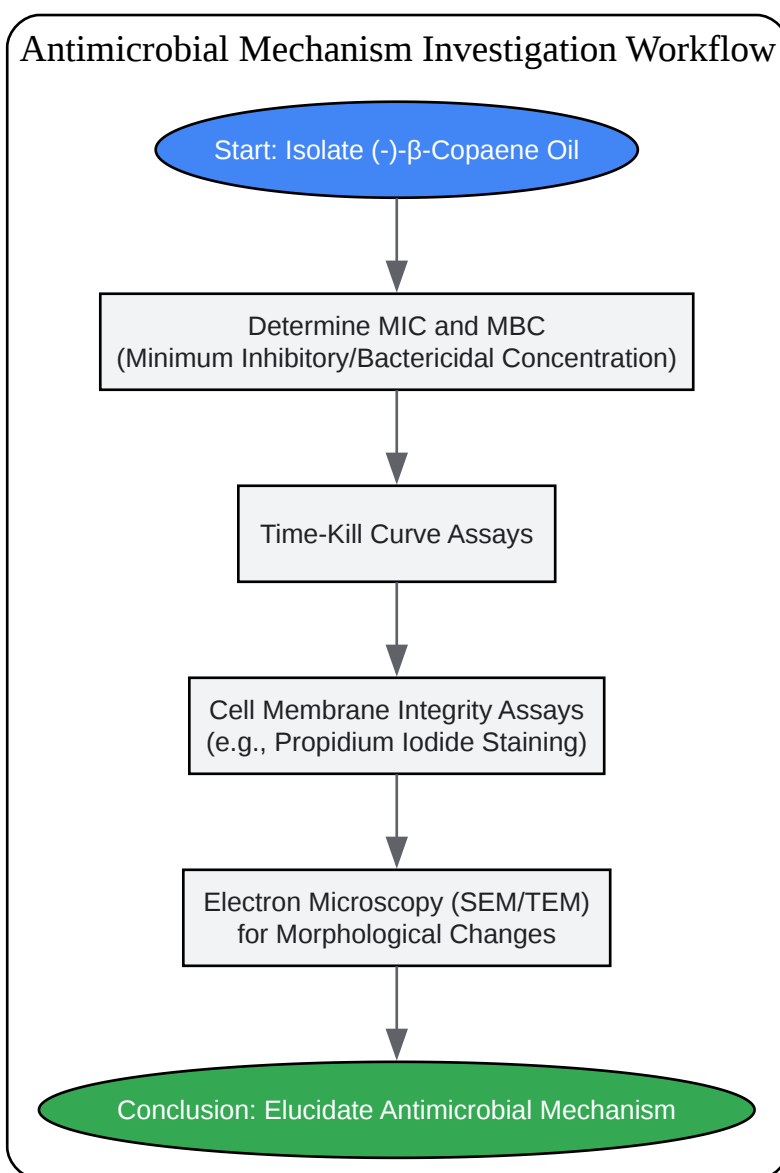


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Caption: Postulated anti-inflammatory mechanism of **(-)-beta-Copaene**.

The antimicrobial activity of **(-)-beta-Copaene** is thought to involve the disruption of the bacterial cell membrane, a common mechanism for terpenoids. The following workflow outlines a typical experimental approach to investigate this.

Antimicrobial Mechanism Investigation Workflow



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